

What are the properties of [4-(Morpholinomethyl)phenyl]methanol?

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name:	[4-(Morpholinomethyl)phenyl]methanol
Cat. No.:	B1273741
	Get Quote

[4-(Morpholinomethyl)phenyl]methanol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

[4-(Morpholinomethyl)phenyl]methanol, a substituted toluene derivative, is a chemical compound with potential applications in medicinal chemistry and materials science. This document provides a concise technical overview of its known properties, including its chemical identity and basic physical characteristics. Due to the limited availability of published data, this guide primarily summarizes information from chemical suppliers.

Chemical and Physical Properties

[4-(Morpholinomethyl)phenyl]methanol is a substituted aromatic alcohol. The presence of the morpholine moiety, a common functional group in medicinal chemistry, suggests its potential as a scaffold for the development of novel therapeutic agents. The hydroxyl group provides a reactive site for further chemical modifications.

Table 1: Chemical Identifiers and Physical Properties

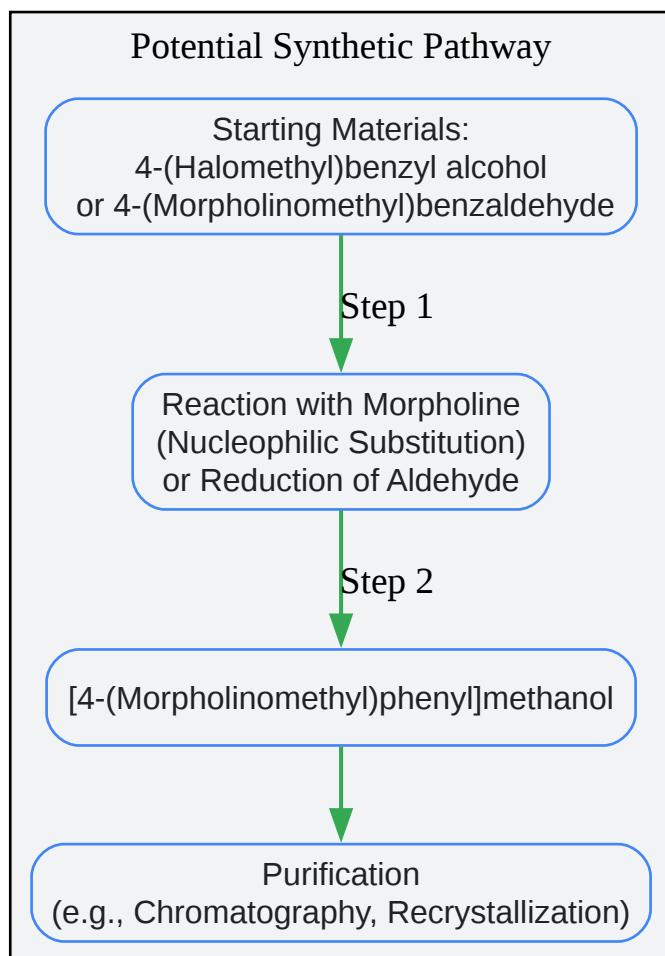
Property	Value	Source
IUPAC Name	[4-(morpholin-4-ylmethyl)phenyl]methanol	Thermo Fisher Scientific[1]
CAS Number	91271-65-7	Thermo Fisher Scientific[1]
Molecular Formula	C12H17NO2	Thermo Fisher Scientific[1]
Molecular Weight	207.273 g/mol	Thermo Fisher Scientific[1]
Purity	97%	Thermo Fisher Scientific[1]
Appearance	Not Specified	
Melting Point	Not Specified	
Boiling Point	Not Specified	
Solubility	Not Specified	

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **[4-(Morpholinomethyl)phenyl]methanol** are not readily available in the public domain. However, its structure suggests a plausible synthetic route involving two key steps:

- Nucleophilic substitution: Reaction of a 4-(halomethyl)benzyl alcohol derivative (e.g., 4-(chloromethyl)benzyl alcohol or 4-(bromomethyl)benzyl alcohol) with morpholine. This would form the tertiary amine linkage.
- Reduction: Alternatively, the compound could be prepared by the reduction of 4-(morpholinomethyl)benzaldehyde.

A generalized workflow for a potential synthesis is presented below.



[Click to download full resolution via product page](#)

Figure 1. A potential synthetic workflow for **[4-(Morpholinomethyl)phenyl]methanol**.

Biological and Pharmacological Properties

As of the date of this document, there is no publicly available information regarding the biological activity or pharmacological properties of **[4-(Morpholinomethyl)phenyl]methanol**. The structural alerts, namely the morpholine and benzyl alcohol moieties, are present in various biologically active compounds, suggesting that this molecule could be a subject of interest in drug discovery programs. However, without experimental data, any discussion of its potential mechanism of action or involvement in signaling pathways would be purely speculative.

Experimental Protocols

Due to the absence of published research detailing the synthesis or use of **[4-(Morpholinomethyl)phenyl]methanol**, specific experimental protocols cannot be provided at this time. Researchers interested in working with this compound would need to develop and optimize their own procedures for its synthesis, purification, and analysis. General synthetic methods for similar compounds can be found in the organic chemistry literature.

Conclusion

[4-(Morpholinomethyl)phenyl]methanol is a chemical compound with established basic identifiers but lacks a comprehensive public profile regarding its physical, chemical, and biological properties. The information available is currently limited to that provided by chemical suppliers. Further research is required to elucidate its properties and potential applications. This document serves as a baseline of currently available information for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-(Morpholinomethyl)phenyl)methanol | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [What are the properties of [4-(Morpholinomethyl)phenyl]methanol?]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1273741#what-are-the-properties-of-4-morpholinomethyl-phenyl-methanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com